

# No Biological Activity Data Found for 4-Methylnonan-3-one

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## Compound of Interest

Compound Name: 4-Methylnonan-3-one

Cat. No.: B15489935

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Following a comprehensive search of available scientific literature and chemical databases, no significant data regarding the biological activity of the specific compound "**4-Methylnonan-3-one**" could be located. As a result, the creation of an in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams, is not possible at this time.

The search yielded information on several structurally similar, but distinct, compounds. It is possible that the target compound was misidentified, and the intended subject of inquiry may be among the following, for which biological activities are documented:

- Methylisothiazolinone: A powerful biocide and preservative used in a variety of industrial and cosmetic applications. It functions as an antimicrobial and antifungal agent.[1][2][3][4][5]
- 4-Methylhexan-3-one: A ketone that has been identified in *Streptomyces albus*.
- 4-Methylheptan-3-ol: A compound recognized as an insect pheromone, with different stereoisomers active for various beetle species.[6][7] For example, the (3S,4S) stereoisomer is a component of the aggregation pheromone for the smaller European elm bark beetle (*Scolytus multistriatus*) and the almond bark beetle (*Scolytus amygdali*).[6][7]
- 4-Methyl-1,3-dioxolan-2-one: This compound has undergone toxicological evaluation and, in studies on rats, did not show significant systemic toxicity at high concentrations. It is not considered to be genotoxic.[8]

Should further information or a corrected compound name become available, a full technical guide can be compiled to meet the specified requirements.

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## References

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- To cite this document: BenchChem. [No Biological Activity Data Found for 4-Methylnonan-3-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15489935#biological-activity-of-4-methylnonan-3-one]

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